

Proper Disposal of 6-Prenylnaringenin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **6-Prenylnaringenin**

Cat. No.: **B1664697**

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The proper disposal of **6-Prenylnaringenin** is critical for ensuring laboratory safety and environmental protection. As a flavonoid compound used in research, it is imperative to follow established protocols for chemical waste management. This guide provides detailed, step-by-step procedures for the safe handling and disposal of **6-Prenylnaringenin** waste streams in a laboratory setting.

Immediate Safety and Hazard Identification

Before handling, it is essential to be aware of the potential hazards associated with **6-Prenylnaringenin**. Different suppliers may provide conflicting safety information; therefore, it is prudent to adopt the more cautious classification. The (\pm) racemic mixture of **6-Prenylnaringenin** is classified as harmful.[1][2]

Key Hazard Information:

- GHS Classification: Acute toxicity 4 (Oral, Dermal, Inhalation).[1][2]
- Hazard Statements: H302+H312+H332 - Harmful if swallowed, in contact with skin, or if inhaled.[1][2]
- Signal Word: Warning.[1][2]
- Environmental Hazard: Classified as WGK 3, severely hazardous to water.[2] Do not allow to enter sewers, surface, or ground water.[1]

Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and nitrile gloves, when handling **6-Prenylnaringenin**.^{[3][4]} All handling of the solid compound or volatile solutions should be conducted in a certified chemical fume hood to avoid inhalation.^{[1][3]}

Hazard Classification Data

The following table summarizes the key hazard classifications for **(±)-6-Prenylnaringenin**.

Hazard Category	Classification	Source
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)	[1] [2]
Acute Toxicity (Dermal)	Category 4 (Harmful in contact with skin)	[1] [2]
Acute Toxicity (Inhalation)	Category 4 (Harmful if inhaled)	[1] [2]
Storage Class	11 (Combustible Solids)	[2]
Water Hazard Class (WGK)	3 (Severely hazardous to water)	[2]

Step-by-Step Disposal Procedures

The disposal of **6-Prenylnaringenin** and its associated waste must comply with federal, state, and institutional regulations.^{[5][6][7]} Never dispose of this chemical down the drain or in the regular trash.^{[3][5][8]} The following procedures outline the correct method for managing different types of waste containing this compound.

Procedure 1: Disposal of Unused or Expired Solid **6-Prenylnaringenin**

- Container: Place the solid **6-Prenylnaringenin** in its original container if possible.^[9] If not, use a new, clean, and clearly labeled container made of a compatible material.
- Labeling: Affix a "Hazardous Waste" label from your institution's Environmental Health & Safety (EHS) department.^{[5][7][8]} List the full chemical name, "**(±)-6-Prenylnaringenin**," and

any other components.

- Storage: Store the sealed container in a designated satellite accumulation area (SAA) within the laboratory.^[7] Ensure it is stored away from incompatible materials.^[8]
- Pickup: Once the container is ready for disposal, request a waste pickup from your institution's EHS department.^{[8][9]}

Procedure 2: Disposal of 6-Prenylnaringenin Solutions

This procedure applies to solutions of **6-Prenylnaringenin** dissolved in solvents (e.g., methanol, DMSO).

- Segregation: Segregate waste based on the solvent. Halogenated and non-halogenated organic solvent waste must be collected in separate containers.^{[3][9]}
- Container: Use a designated, leak-proof, and chemically compatible waste container for the specific solvent class.^{[5][8]} The container must have a secure cap and be kept closed at all times except when adding waste.^{[5][7][8]}
- Labeling: Attach a hazardous waste label. List all chemical constituents, including "**(±)-6-Prenylnaringenin**" and the solvent(s), with their estimated concentrations or volumes.^[5]
- Accumulation: Do not overfill the container; fill to no more than 3/4 capacity.^[9]
- Storage & Pickup: Store the container in secondary containment within the SAA and arrange for an EHS pickup when it is full.^[8]

Procedure 3: Disposal of Contaminated Labware

This includes items like pipette tips, gloves, and chromatography plates that have come into contact with **6-Prenylnaringenin**.

- Collection: Collect all contaminated solid waste in a designated, clearly labeled container. A pail lined with a clear plastic bag is a common method.^[9] Do not use biohazard bags.^[8]
- Labeling: Label the container or bag as "Hazardous Waste" and list the contaminating chemical, "**(±)-6-Prenylnaringenin**."

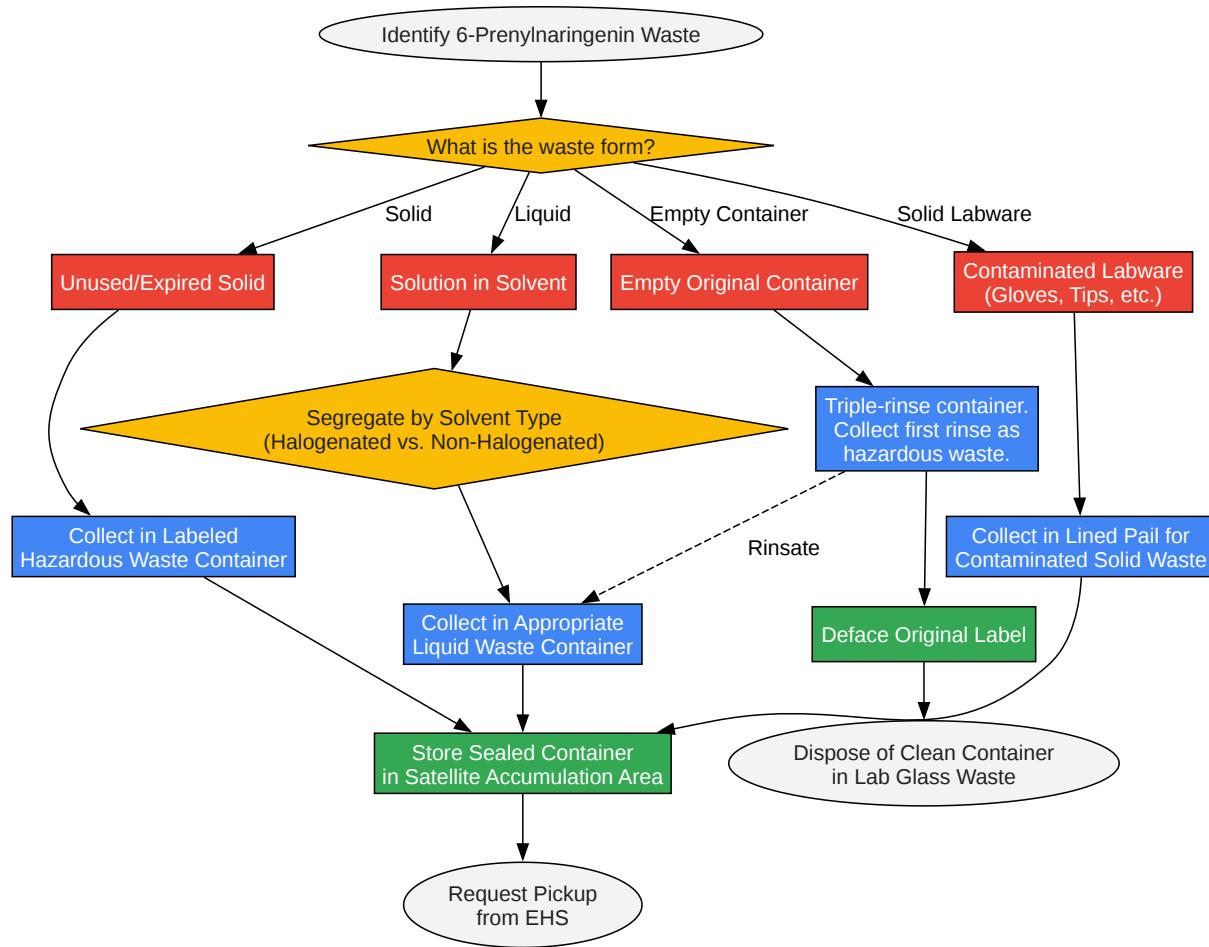
- Storage & Pickup: Once the container is full, seal it and request a pickup from EHS.

Procedure 4: Handling Empty 6-Prenylnaringenin Containers

- Rinsing: An empty container is not considered safe for regular disposal until it is properly decontaminated. The first rinse of the container with a suitable solvent must be collected and disposed of as hazardous liquid waste (see Procedure 2).[5][8] It is recommended to triple-rinse the container.[5]
- Defacing: Completely remove, deface, or obliterate the original manufacturer's label.[8]
- Final Disposal: Once thoroughly rinsed and air-dried, the container can be disposed of in the appropriate solid waste stream, such as a designated bin for rinsed laboratory glass.[8]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **6-Prenylnaringenin** waste streams.

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Caption: Workflow for the safe disposal of **6-Prenylnaringenin** waste.

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